

quantitative comparison of Solvent Red 195 and Solvent Red 135

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Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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A Quantitative Comparison of **Solvent Red 195** and Solvent Red 135 for Researchers and Drug Development Professionals

This guide provides a detailed, data-driven comparison of two widely used solvent dyes, **Solvent Red 195** and Solvent Red 135. The information is intended for researchers, scientists, and professionals in drug development who may utilize these dyes in various applications, including the coloring of polymers used in medical devices or packaging. This comparison focuses on their physicochemical properties, performance characteristics, and application versatility, supported by available experimental data.

Overview and Chemical Identity

Solvent Red 195 and Solvent Red 135 are both synthetic organic dyes known for their high solubility in organic solvents and their application in coloring a variety of materials, particularly plastics and synthetic fibers.

Solvent Red 195, with CAS number 164251-88-1, is characterized by its bluish-red powder appearance.^[1] It is also known by commercial names such as Transparent Red 2B and Macrolex Red B.^{[1][2]}

Solvent Red 135, identified by CAS numbers 20749-68-2 and 71902-17-5, typically appears as a yellowish-red or bright red powder.^{[3][4][5]} Its commercial names include Transparent Red EG and Macrolex Red EG.^{[6][7]} The molecular formula for Solvent Red 135 is $C_{18}H_6Cl_4N_2O$, and it has a molecular weight of 408.06 g/mol.^{[3][8]}

Quantitative Comparison of Physicochemical Properties

The performance of these dyes in various applications is largely dictated by their physical and chemical properties. The following tables summarize the key quantitative data for a direct comparison.

Table 1: General and Thermal Properties

Property	Solvent Red 195	Solvent Red 135
Appearance	Bluish Red Powder[1]	Yellowish Red Powder[4]
Melting Point	216 °C[1][9]	318 °C[4][6][7]
Heat Resistance in PS	300 °C[1][9]	300 - 320 °C[3]
Density	0.39 g/cm ³ [1][9]	1.74 g/cm ³ [7][10]

Table 2: Solubility at 20°C (g/L)

Solvent	Solvent Red 195	Solvent Red 135
Acetone	1.4[1][9]	0.2[4][11]
Butyl Acetate	1.3[1][9]	0.2[4][11]
Methylbenzene (Toluene)	2.7[1][9]	0.6[7]
Dichloromethane	37.1[9]	0.3[4][11]
Ethyl Alcohol	0.8[9]	0.1[4][11]

Table 3: Fastness Properties

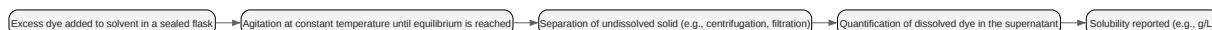
Property	Solvent Red 195	Solvent Red 135
Light Fastness in PS	8[1][9]	7 - 8[3][11]
Alkali Fastness	5[1]	5[11]
Acid Fastness	5[1]	5[11]

Experimental Protocols

While specific, detailed experimental reports for direct comparison are not publicly available, the properties listed above are typically determined using standardized methodologies.

Solubility Determination (Shake-Flask Method)

The solubility of solvent dyes is commonly determined using the shake-flask method.



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Caption: Workflow for Solubility Determination.

Protocol:

- An excess amount of the dye is added to a known volume of the solvent in a sealed flask.
- The flask is agitated in a constant temperature bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is then allowed to stand, and the undissolved dye is separated from the saturated solution by centrifugation and/or filtration through a fine-pore filter.
- The concentration of the dye in the clear, saturated solution is determined using a suitable analytical method, such as UV-Vis spectrophotometry, by comparing the absorbance to a calibration curve of known concentrations.

Heat Resistance Testing

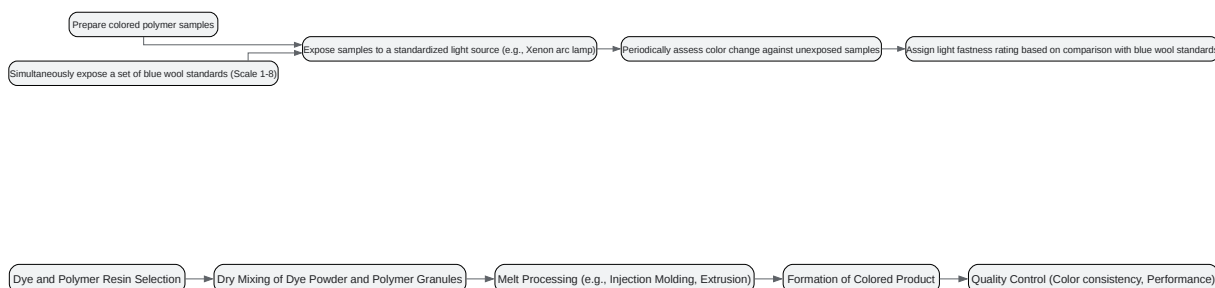
Heat resistance is crucial for applications involving high-temperature processing, such as in plastics.

Protocol:

- The dye is incorporated into the desired polymer (e.g., polystyrene) at a specific concentration.
- The colored polymer is then subjected to a series of increasing temperatures in an oven or a similar heating apparatus for a defined period (e.g., 30 minutes).
- After cooling, the color of the heated samples is compared to an unheated control sample.
- The heat resistance is reported as the maximum temperature at which no significant color change is observed.

Light Fastness Testing

Light fastness determines the resistance of the colored material to fading upon exposure to light.



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